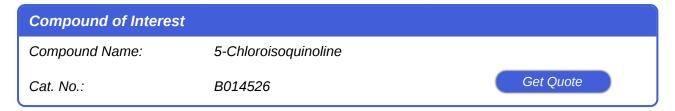


5-Chloroisoquinoline: A Technical Guide for Researchers and Drug Development Professionals

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An in-depth examination of the commercial availability, purity, synthesis, and biological significance of **5-Chloroisoquinoline**, a key building block in modern medicinal chemistry.

This technical guide provides a comprehensive overview of **5-Chloroisoquinoline**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. Its utility as a versatile intermediate in the synthesis of bioactive molecules makes a thorough understanding of its properties, commercial landscape, and handling essential for its effective application in research and development.[1]

Commercial Availability and Purity

5-Chloroisoquinoline is readily available from a variety of commercial chemical suppliers. The purity of the commercially available compound is typically high, often greater than or equal to 97%, as determined by High-Performance Liquid Chromatography (HPLC). Researchers should always refer to the supplier's certificate of analysis for lot-specific purity data.

Below is a summary of representative commercial suppliers and the typical purity of their **5-Chloroisoquinoline** offerings:



Supplier	Purity	Analytical Method	CAS Number
Chem-Impex	≥ 97%	HPLC	5430-45-5
Sigma-Aldrich	97%	Not specified	5430-45-5
Santa Cruz Biotechnology	Not specified	Not specified	5430-45-5
Georganics	High purity	Not specified	5430-45-5
AK Scientific	Not specified	Not specified	5430-45-5
Biosynth Carbosynth	Not specified	Not specified	5430-45-5
SynQuest Laboratories	95%	Not specified	5430-45-5

Experimental Protocols

The synthesis and purification of **5-Chloroisoquinoline** and its derivatives are well-documented in the chemical literature. Below are detailed methodologies for key experimental procedures.

Synthesis of 5-Chloroisoquinoline from 5-Aminoisoquinoline

A common laboratory-scale synthesis of **5-Chloroisoquinoline** involves the Sandmeyer reaction, starting from 5-aminoisoquinoline.[2]

Materials:

- 5-Aminoisoquinoline
- Concentrated Hydrochloric Acid (HCI)
- Sodium Nitrite (NaNO₂)
- Cuprous Chloride (CuCl)



- Ice
- Water
- Appropriate organic solvent for extraction (e.g., Dichloromethane or Chloroform)
- Drying agent (e.g., anhydrous Sodium Sulfate or Magnesium Sulfate)

Procedure:

- Diazotization: Dissolve 5-aminoisoquinoline in concentrated hydrochloric acid and cool the solution to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the 5aminoisoquinoline solution while maintaining the temperature below 5 °C. Stir the mixture for a short period to ensure complete formation of the diazonium salt.
- Sandmeyer Reaction: In a separate flask, prepare a solution or suspension of cuprous chloride in hydrochloric acid.
- Slowly add the cold diazonium salt solution to the cuprous chloride solution. Effervescence (release of nitrogen gas) should be observed.
- Allow the reaction mixture to warm to room temperature and then heat gently to ensure the completion of the reaction.
- Work-up and Purification: Cool the reaction mixture and extract the product with a suitable organic solvent.
- Wash the organic layer with water and brine.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the crude **5-Chloroisoquinoline**.
- The crude product can be further purified by recrystallization from a suitable solvent or by column chromatography on silica gel.



Synthesis of 5-Amino-1-chloroisoquinoline (A Related Derivative)

This protocol details the reduction of a nitro group to an amine in a related isoquinoline derivative, a common transformation in the synthesis of functionalized isoquinolines.[3]

Materials:

- 1-chloro-5-nitroisoquinoline
- Stannous chloride dihydrate (SnCl₂·2H₂O)
- Ethyl acetate (EtOAc)
- Ice-water
- Aqueous Sodium Carbonate (Na₂CO₃) solution
- Brine
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask, combine 1-chloro-5-nitroisoquinoline (450 mg, 2.2 mmol), stannous chloride dihydrate (2.4 g, 11 mmol), and ethyl acetate (50 mL).[3]
- Reflux: Stir the mixture under a nitrogen atmosphere and heat to reflux for 3 hours.[3]
- Quenching and Extraction: After cooling, pour the mixture into ice-water and basify to a pH of 10.0 with an aqueous sodium carbonate solution.[3]
- Separate the organic phase and extract the aqueous phase with ethyl acetate.[3]
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.[3]



 Purification: Concentrate the solution under vacuum. Purify the residue by column chromatography on silica gel to yield the product as a light yellow solid.[3]

Analytical Methods for Purity Determination

The purity of **5-Chloroisoquinoline** is crucial for its application in research and drug development. Several analytical techniques can be employed to assess its purity.

- High-Performance Liquid Chromatography (HPLC): As indicated by several commercial suppliers, HPLC is a primary method for determining the purity of 5-Chloroisoquinoline.[1]
 A suitable reversed-phase column with a mobile phase consisting of a mixture of acetonitrile and water (with or without a modifier like formic acid or trifluoroacetic acid) can be used to separate the main compound from any impurities.
- Gas Chromatography (GC): For volatile compounds, GC coupled with a Flame Ionization
 Detector (FID) is a powerful technique for purity assessment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are
 essential for confirming the chemical structure of **5-Chloroisoquinoline** and can also be
 used to detect and quantify impurities if their signals do not overlap with the main compound.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition of the compound.[4]

Biological Significance and Signaling Pathways

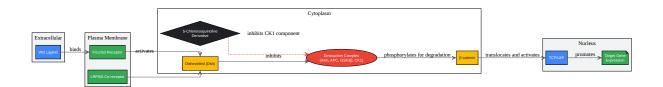
5-Chloroisoquinoline and its derivatives have emerged as important scaffolds in the development of inhibitors for various biological targets, notably in the fields of oncology and virology.

Inhibition of Casein Kinase 1 (CK1)

Derivatives of **5-chloroisoquinoline** have been identified as inhibitors of Casein Kinase 1 (CK1), a family of serine/threonine protein kinases.[5] CK1 is a crucial regulator of several signaling pathways, including the Wnt/ β -catenin pathway, which is often dysregulated in cancer.[5][6][7]



The following diagram illustrates the canonical Wnt/ β -catenin signaling pathway and the role of CK1.



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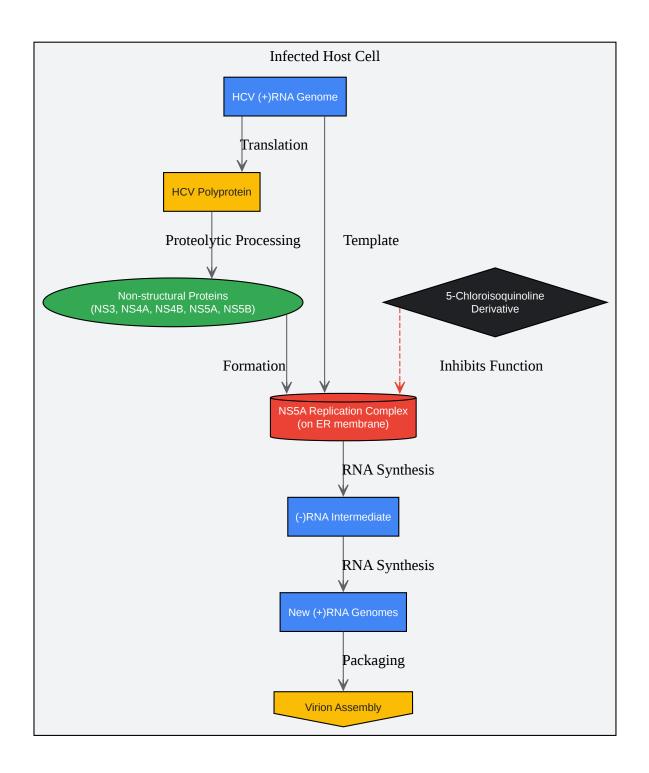
Caption: The Wnt/ β -catenin signaling pathway and the inhibitory role of **5-Chloroisoquinoline** derivatives on Casein Kinase 1 (CK1).

Inhibition of the HCV NS5A Replication Complex

5-Chloroisoquinoline derivatives have also been investigated as inhibitors of the Hepatitis C Virus (HCV) NS5A (Non-structural protein 5A) replication complex.[8] NS5A is a multifunctional viral phosphoprotein essential for HCV RNA replication and the assembly of new virus particles.[9][10] Inhibiting the function of the NS5A replication complex is a key strategy in the development of direct-acting antiviral agents against HCV.

The following diagram illustrates a simplified workflow of HCV replication and the role of the NS5A complex.





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Caption: Simplified workflow of Hepatitis C Virus (HCV) replication, highlighting the central role of the NS5A replication complex.

Conclusion

5-Chloroisoquinoline is a valuable and readily accessible chemical entity for researchers engaged in organic synthesis and drug discovery. Its straightforward commercial availability with high purity, coupled with established synthetic and analytical protocols, facilitates its use as a foundational scaffold. The demonstrated activity of its derivatives against key biological targets such as CK1 and the HCV NS5A replication complex underscores its potential for the development of novel therapeutics. This guide serves as a foundational resource for scientists and drug development professionals, enabling them to effectively leverage the properties of **5-Chloroisoquinoline** in their research endeavors.

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